

Essential Safety and Operational Guide for Handling Tetrahydropyranyl-4-acetic Acid

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Compound of Interest

Compound Name: Tetrahydropyranyl-4-acetic acid

Cat. No.: B153550

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Tetrahydropyranyl-4-acetic acid** (also known as 2-(tetrahydro-2H-pyran-4-yl)acetic acid). Adherence to these procedures is critical for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Personal Protective Equipment (PPE)

Tetrahydropyranyl-4-acetic acid is classified as a hazardous substance. Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it presents the following hazards:

- Harmful if swallowed (Acute toxicity, oral, Category 4)[1]
- Causes skin irritation (Skin corrosion/irritation, Category 2)[1]
- Causes serious eye irritation (Serious eye damage/eye irritation, Category 2A)[1]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation, Category 3)[1]

To mitigate these risks, the following personal protective equipment is mandatory when handling this compound.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact and irritation. [1]
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield is recommended if there is a risk of splashing.	To protect eyes from serious irritation. [1]
Skin and Body Protection	A long-sleeved laboratory coat.	To prevent skin contact.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood.	To avoid inhalation and respiratory irritation. [1]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Risk Assessment: Before commencing any work, conduct a thorough risk assessment specific to the planned experiment.
- Gather Materials: Ensure all necessary equipment, including the chemical, solvents, glassware, and designated waste containers, are readily available.
- PPE Inspection: Inspect all PPE for any signs of damage or contamination before use.
- Ventilation Check: Confirm that the chemical fume hood or other local exhaust ventilation is functioning correctly.

2. Handling:

- Dispensing: All weighing and dispensing of **Tetrahydropyranyl-4-acetic acid** should be conducted within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)
- Avoid Contact: Handle the chemical carefully to prevent contact with skin, eyes, and clothing.[\[1\]](#)
- Prevent Dust Formation: If handling a solid form, avoid the formation of dust and aerosols.[\[1\]](#)

3. Storage:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[2][3]
- Temperature: Store at 2-8°C in a dry area.[1]
- Incompatibilities: Keep away from strong oxidizing agents.[2]

Disposal Plan

Waste Segregation and Collection:

- Designated Waste Container: All waste containing **Tetrahydropyranyl-4-acetic acid**, including contaminated consumables (e.g., gloves, weighing paper), must be disposed of in a clearly labeled, dedicated hazardous waste container.
- Container Integrity: Ensure the waste container is in good condition, has a secure lid, and is kept closed when not in use.

Disposal Procedure:

- Professional Disposal: Chemical waste must be disposed of through a licensed hazardous waste disposal company. Do not dispose of this chemical down the drain or in regular trash.
[4][5]
- Regulatory Compliance: All disposal activities must adhere to local, state, and federal regulations for hazardous waste.

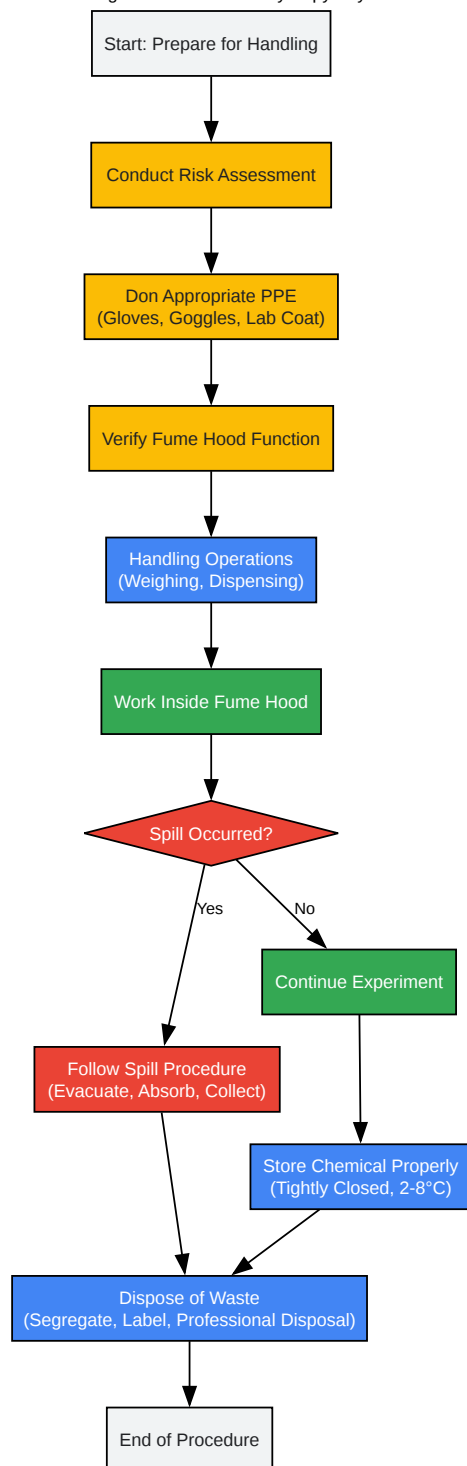
Emergency Procedures

Emergency Situation	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician immediately. ^[1]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician. ^[1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Consult a physician immediately. ^[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician immediately. ^[3]
Spill	Evacuate personnel to a safe area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, closed container for disposal. ^{[1][3]}

Visual Workflow and Safety Guide

The following diagram illustrates the key decision points and safety procedures for the proper handling of **Tetrahydropyranyl-4-acetic acid**.

Safe Handling Workflow for Tetrahydropyranyl-4-acetic Acid

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Caption: Workflow for safe handling of **Tetrahydropyranyl-4-acetic acid**.

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References

- 1. angenechemical.com [angenechemical.com]
- 2. fishersci.com [fishersci.com]
- 3. uwm.edu [uwm.edu]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. aksci.com [aksci.com]
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